

# Monostearyl Maleate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Monostearyl maleate*

Cat. No.: *B130438*

[Get Quote](#)

For immediate release: This technical guide provides an in-depth overview of **monostearyl maleate** (CAS No: 2424-62-6), a versatile fatty acid ester. Designed for researchers, scientists, and professionals in drug development, this document details its chemical and physical properties, outlines a comprehensive synthesis protocol, and discusses its applications, particularly within the pharmaceutical industry.

## Core Compound Identification and Properties

**Monostearyl maleate**, also known by its IUPAC name (Z)-4-octadecenoate-4-oxobut-2-enoic acid, is a monoester of maleic acid and stearyl alcohol.<sup>[1]</sup> It serves as a crucial intermediate in the synthesis of pharmaceutical excipients like sodium stearyl fumarate and has applications in materials science.<sup>[2]</sup>

## Chemical and Physical Data Summary

The fundamental properties of **monostearyl maleate** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
CAS Number	2424-62-6	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>22</sub> H <sub>40</sub> O <sub>4</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	368.55 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to off-white solid	<a href="#">[5]</a>
Melting Point	79-81 °C	<a href="#">[3]</a>
Solubility	Slightly soluble in Chloroform, DMSO (heated), and Methanol.	
IUPAC Name	(Z)-4-octadecoxy-4-oxobut-2-enoic acid	<a href="#">[1]</a>

## Molecular Structure and Identification

For unambiguous identification, the following structural representations are provided.

Identifier	Representation	Source(s)
SMILES	CCCCCCCCCCCCCCCCCO C(=O)/C=C\C(=O)O	<a href="#">[4]</a>
InChI	InChI=1S/C22H40O4/c1-2-3-4-5-6-7-8-9-10-11-12-13-14-15-16-17-20-26-22(25)19-18-21(23)24/h18-19H,2-17,20H2,1H3,(H,23,24)/b19-18-	
InChI Key	MHQJUHSHQGQVTM- HNENSFHCSA-N	<a href="#">[3]</a>

## Synthesis of Monostearyl Maleate: Experimental Protocol

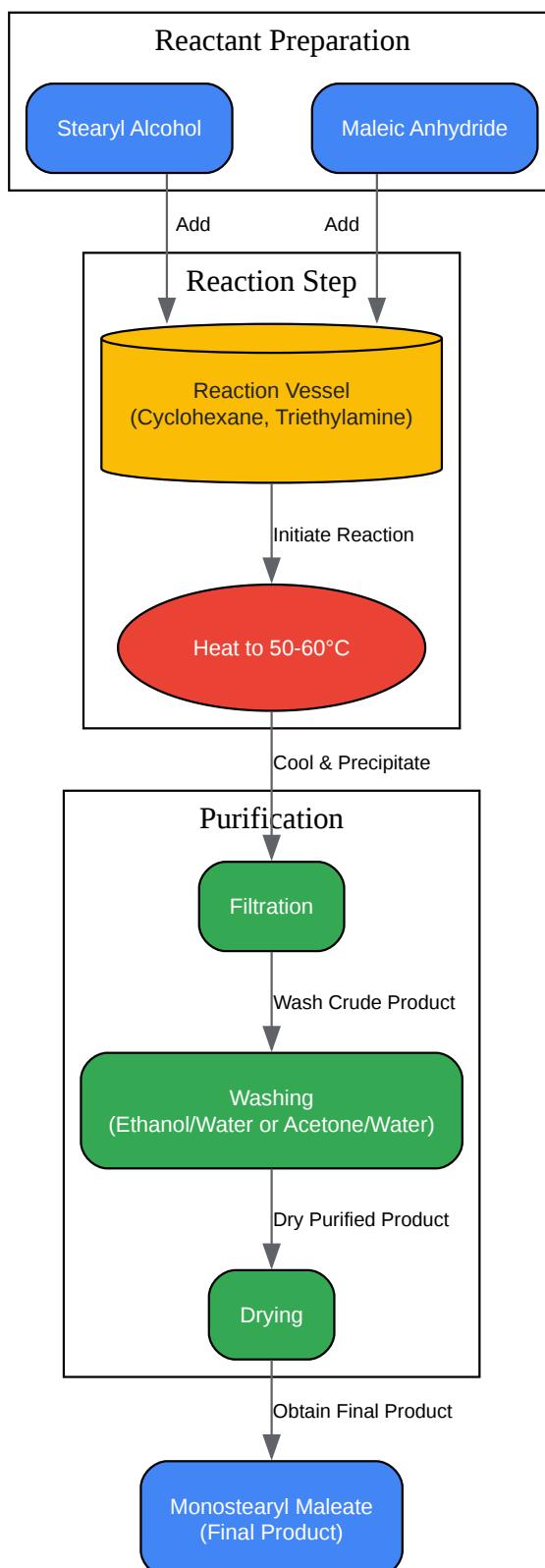
**Monostearyl maleate** can be synthesized via the esterification of stearyl alcohol with maleic anhydride. The following protocol is a composite method derived from established procedures, favoring a catalyzed reaction at lower temperatures to enhance safety and product purity.[\[2\]](#)

## Materials and Reagents

- Stearyl Alcohol (Octadecan-1-ol)
- Maleic Anhydride
- Triethylamine (catalyst)
- Cyclohexane (solvent)
- Ethanol
- Acetone
- Deionized Water

## Synthesis Procedure

The workflow for the synthesis of **monostearyl maleate** is depicted in the diagram below.

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. IMCD - Leading Speciality Chemicals & Ingredients Distributor [imcd.co.id]
- 2. CN104177260A - Preparation method of common auxiliary material - Google Patents [patents.google.com]
- 3. bocsci.com [bocsci.com]
- 4. biosynth.com [biosynth.com]
- 5. scbt.com [scbt.com]
- To cite this document: BenchChem. [Monostearyl Maleate: A Comprehensive Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130438#monostearyl-maleate-cas-number-and-molecular-structure]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)